

Proper Disposal of Urolithin M7 in a Laboratory Setting

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Compound of Interest

Compound Name: urolithin M7

Cat. No.: B1452526

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This document provides essential guidance on the proper disposal procedures for **Urolithin M7**, a metabolite of ellagitannins commonly used in preclinical research. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This information is intended for researchers, scientists, and drug development professionals who handle this compound.

Urolithin M7 is classified as a hazardous substance and must be managed as chemical waste from the point of generation through to its final disposal. Under no circumstances should **Urolithin M7** or its containers be disposed of in the regular trash or poured down the drain.

Hazard Profile and Safety Precautions

Before handling **Urolithin M7**, it is imperative to be familiar with its hazard profile. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classifications for **Urolithin M7**:

Hazard Class	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation
Serious eye damage/eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation

Personal Protective Equipment (PPE): When handling **Urolithin M7**, especially during disposal procedures, the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator is recommended.

Step-by-Step Disposal Protocol

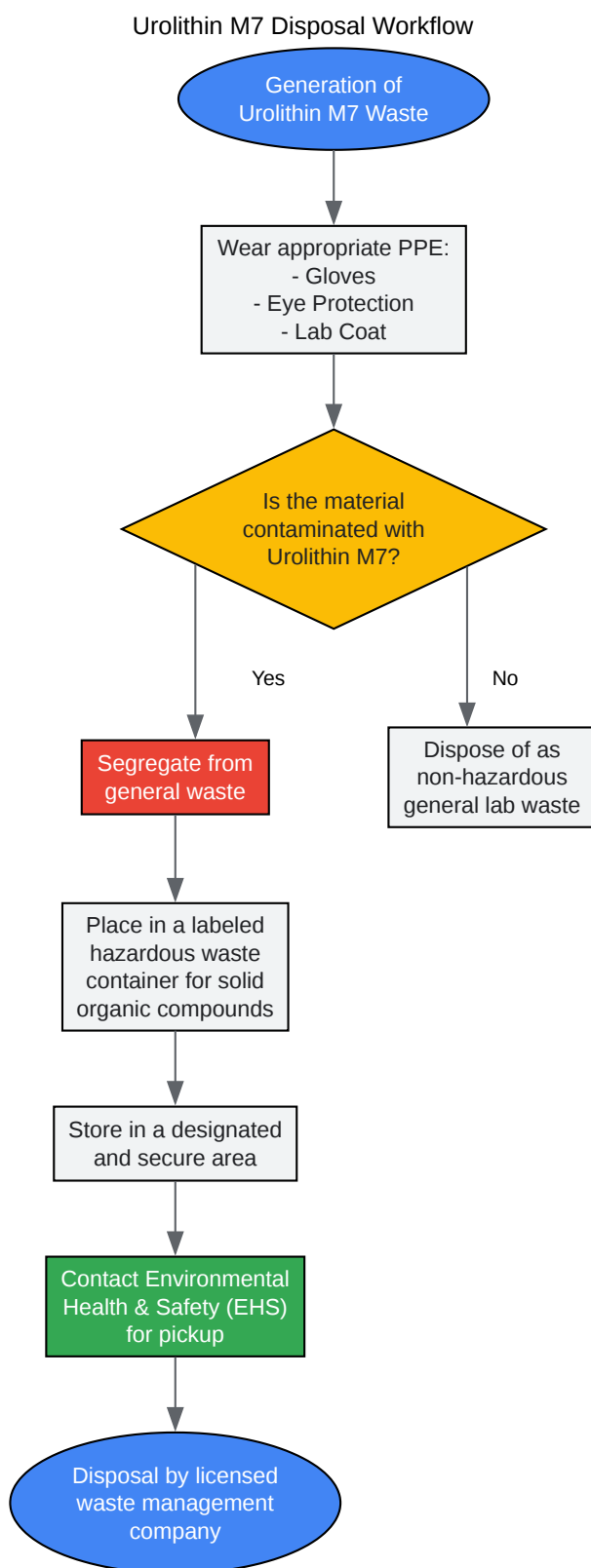
The proper disposal of **Urolithin M7** and its contaminated materials should be conducted in accordance with all applicable local, state, and federal regulations.^{[1][2]} The following is a general procedural guide:

- Segregation: All waste contaminated with **Urolithin M7** must be segregated from general laboratory waste. This includes:
 - Unused or expired solid **Urolithin M7**.
 - Empty containers that held **Urolithin M7**.
 - Contaminated lab supplies such as pipette tips, weighing paper, and gloves.

- Waste Container:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container for all solid **Urolithin M7** waste.[\[3\]](#)
 - The container should be made of a material compatible with organic solids.
 - The label should clearly state "Hazardous Waste" and "**Urolithin M7**".
- Packaging of Solid Waste:
 - Pure **Urolithin M7** waste should be collected in a sealed container, preferably the original container if it is empty.[\[3\]](#)
 - Contaminated lab supplies (e.g., gloves, wipes) should be double-bagged in clear plastic bags and then placed in the designated solid hazardous waste container.[\[3\]](#)
- Storage:
 - The sealed hazardous waste container should be stored in a designated, well-ventilated, and secure area away from incompatible materials.
 - Storage should be temporary and in accordance with institutional and regulatory time limits.
- Licensed Disposal:
 - The disposal of the hazardous waste container must be handled by a licensed and reputable chemical waste disposal company.[\[4\]](#)
 - Your institution's Environmental Health and Safety (EHS) department will have established procedures and contracts for this service. Contact your EHS office to arrange for a pickup.

Experimental Workflow for Disposal

The following diagram outlines the decision-making and procedural flow for the proper disposal of **Urolithin M7**.



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Caption: Disposal workflow for **Urolithin M7**.

By following these procedures, you contribute to a safe and compliant laboratory environment. For any specific questions or in case of a spill, please consult your institution's safety protocols and contact your Environmental Health and Safety department immediately.

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